

Application Notes and Protocols for Nuak1-IN-2 in Cell-Based Assays

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Compound of Interest

Compound Name: Nuak1-IN-2

Cat. No.: B15588328

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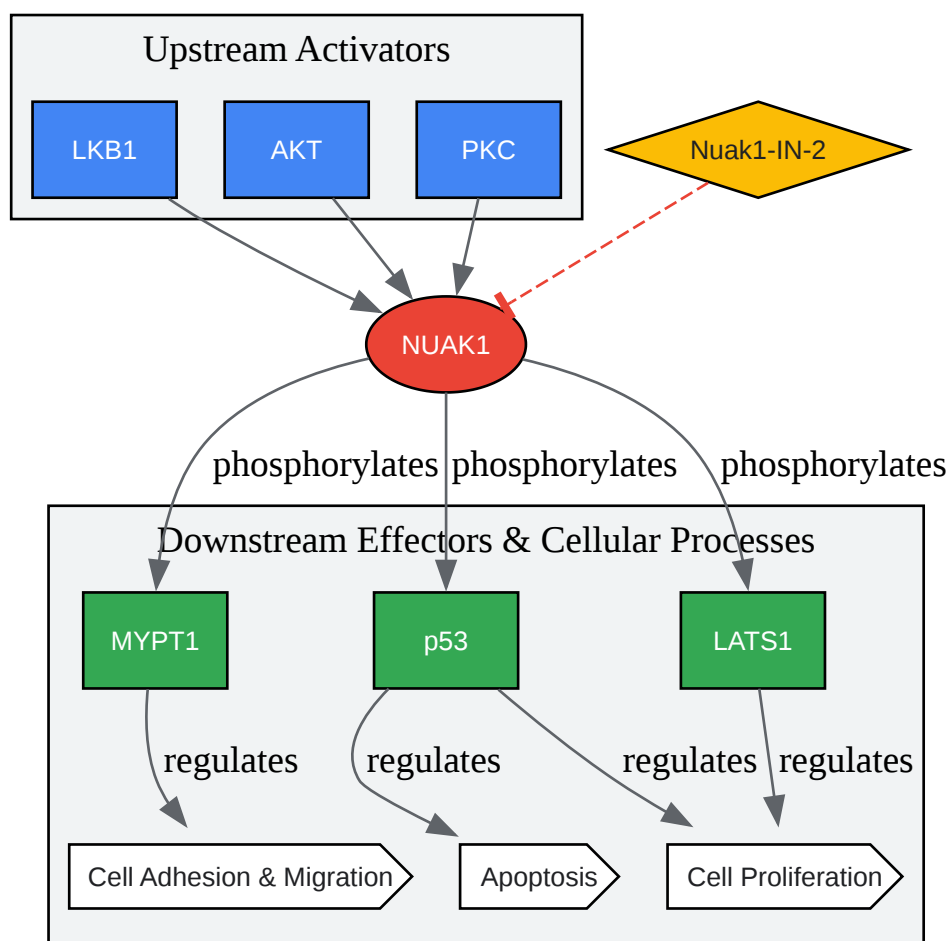
Introduction

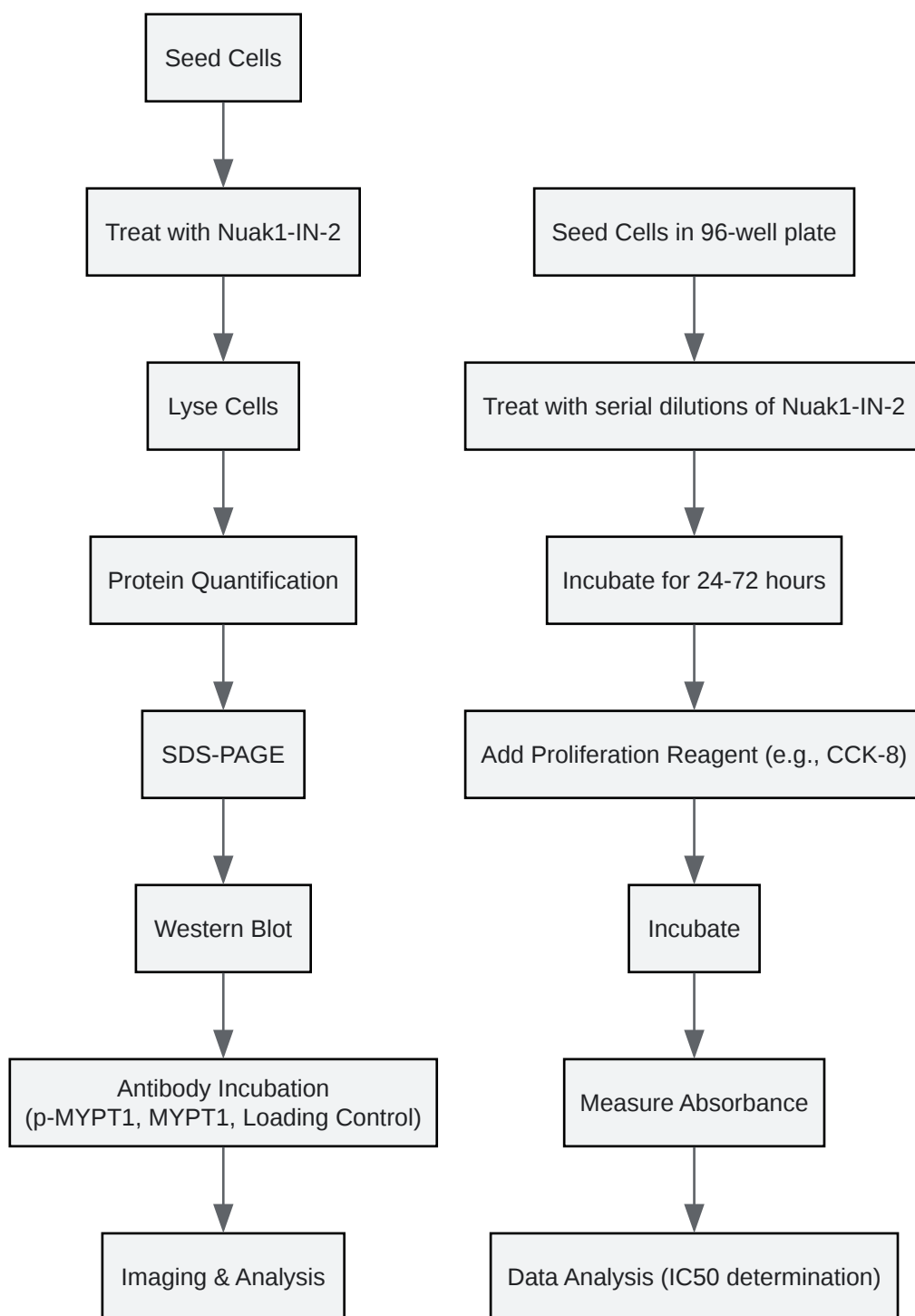
Nuak1-IN-2 is a potent inhibitor of NUA1 (NUAK family, SNF1-like kinase, 1), a member of the AMP-activated protein kinase (AMPK)-related kinase family. NUA1 is implicated in a variety of cellular processes, including cell proliferation, adhesion, migration, and the regulation of cellular stress responses.^{[1][2]} Dysregulation of NUA1 signaling has been linked to several diseases, including cancer.^{[1][2]} These application notes provide detailed protocols for utilizing **Nuak1-IN-2** in common cell-based assays to investigate its effects on NUA1 signaling and cellular phenotypes.

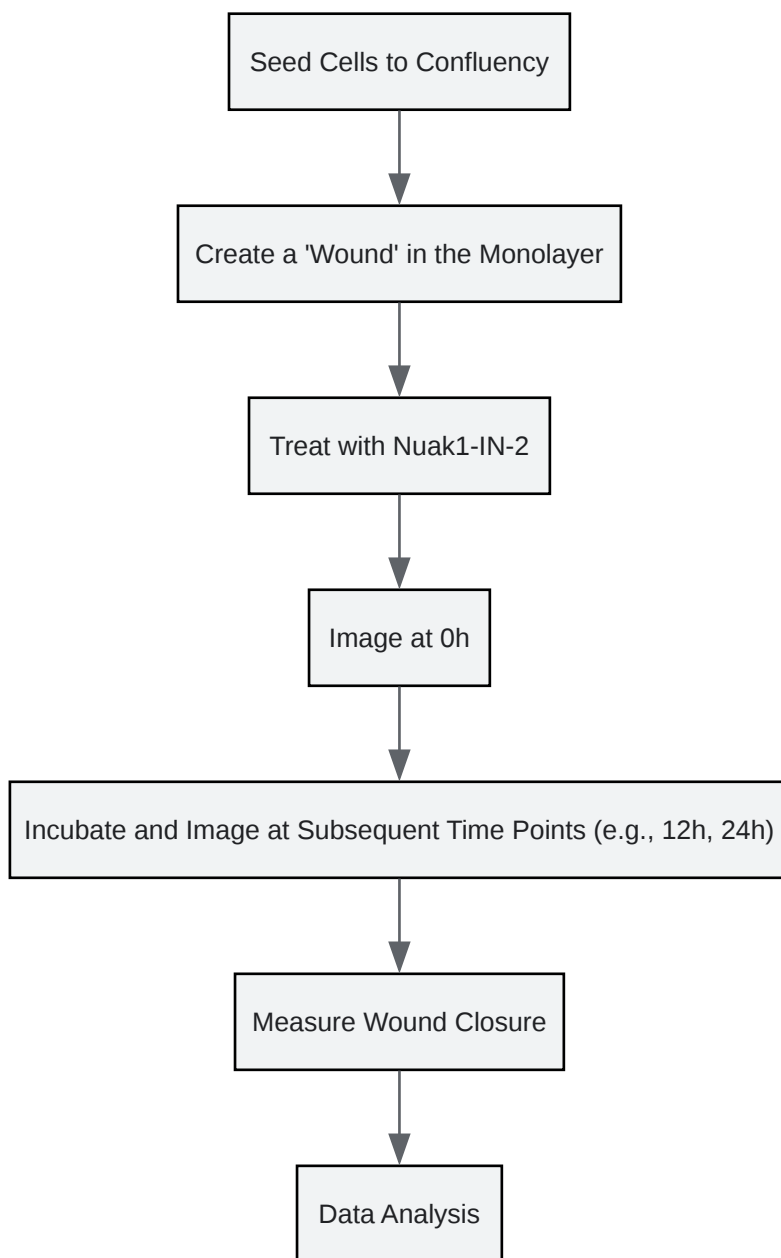
Mechanism of Action

NUAK1 is a serine/threonine kinase that is activated by upstream kinases such as LKB1, Protein Kinase B (AKT), and Protein Kinase C (PKC).^[1] Once activated, NUA1 phosphorylates a range of downstream targets to modulate cellular functions. A key substrate of NUA1 is Myosin Phosphatase Target Subunit 1 (MYPT1).^[3] Phosphorylation of MYPT1 by NUA1 inhibits the activity of the associated protein phosphatase 1 (PP1), leading to increased phosphorylation of the Myosin Light Chain (MLC) and subsequent regulation of cell adhesion and migration. **Nuak1-IN-2** exerts its effects by inhibiting the kinase activity of NUA1, thereby preventing the phosphorylation of its downstream substrates.

Signaling Pathway Diagram







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References

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